

Technical Support Center: 3-Aminobutan-1-ol

Safety and Handling

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Compound of Interest

Compound Name: 3-Aminobutan-1-ol

Cat. No.: B1281174

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This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with **3-aminobutan-1-ol**.

Hazard Summary

3-Aminobutan-1-ol is a flammable liquid and is corrosive, causing severe skin burns and eye damage. It is also harmful if swallowed.^{[1][2][3][4]} All personnel must be thoroughly familiar with the hazards and safety precautions before handling this chemical.

Quantitative Data Summary

The following table summarizes key quantitative data for **3-aminobutan-1-ol**.

Property	Value	Source(s)
Molecular Formula	C4H11NO	[4][5][6][7]
Molecular Weight	89.14 g/mol	[4][5][6][8]
CAS Number	2867-59-6 ((DL)-isomer)	[2][4][5]
61477-40-5 ((R)-isomer)	[1][8]	
Flash Point	55.6 °C	[2]
Boiling Point	165-166 °C	
Melting Point	-15 °C	

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of **3-aminobutan-1-ol**?

A1: The primary hazards are:

- **Flammability:** It is a flammable liquid and vapor.[1] Keep away from heat, sparks, open flames, and hot surfaces.[1]
- **Corrosivity:** It causes severe skin burns and eye damage.[1][2][4][9]
- **Toxicity:** It is harmful if swallowed.[2][3]

Q2: What personal protective equipment (PPE) is required when handling **3-aminobutan-1-ol**?

A2: The following PPE is mandatory:

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields or a face shield.[3][5]
- **Skin Protection:** Wear chemical-resistant gloves (e.g., nitrile, neoprene) and impervious clothing, such as a lab coat or apron.[2][3][5]

- Respiratory Protection: If ventilation is inadequate or if vapors/mists are generated, use a full-face respirator with appropriate cartridges.[3][5][9]

Q3: How should I properly store **3-aminobutan-1-ol**?

A3: Store in a tightly closed container in a dry, cool, and well-ventilated area.[2][3] The storage area should be locked up.[1][2] Keep it away from incompatible materials and sources of ignition.[10]

Q4: What should I do in case of a spill?

A4: For small spills, absorb with an inert material (e.g., dry sand, earth) and place in a suitable, closed container for disposal.[5][11] For larger spills, evacuate the area, prevent entry, and ensure adequate ventilation.[2][5] Remove all sources of ignition.[2] Do not let the chemical enter drains.[2][5]

Q5: What are the correct first aid procedures for exposure?

A5:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][2][3]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[1][2][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1][2][5]

Troubleshooting Guides

Issue 1: I smell a strong amine-like odor during my experiment.

- Possible Cause: Inadequate ventilation or a potential leak in the experimental setup.

- Solution:
 - Immediately stop the experiment.
 - Ensure the fume hood is functioning correctly and the sash is at the appropriate height.
 - Check all connections and glassware for leaks.
 - If the odor persists, evacuate the area and notify laboratory safety personnel.

Issue 2: The **3-aminobutan-1-ol** has changed color (e.g., turned yellow).

- Possible Cause: The compound may have degraded due to improper storage, exposure to air, or contamination.
- Solution:
 - Do not use the discolored reagent as its purity may be compromised, potentially affecting experimental results.
 - Dispose of the material according to your institution's hazardous waste guidelines.
 - Review storage conditions to ensure they meet the requirements (cool, dry, well-ventilated, tightly sealed).[\[2\]](#)[\[3\]](#)

Issue 3: I observe fuming when opening a container of **3-aminobutan-1-ol**.

- Possible Cause: This can occur if the compound reacts with moisture or carbon dioxide in the air.
- Solution:
 - Handle the container in a fume hood with adequate ventilation.
 - Minimize the time the container is open.
 - Consider using an inert atmosphere (e.g., nitrogen or argon) for sensitive experiments.

Experimental Protocols

Protocol 1: General Handling and Dispensing

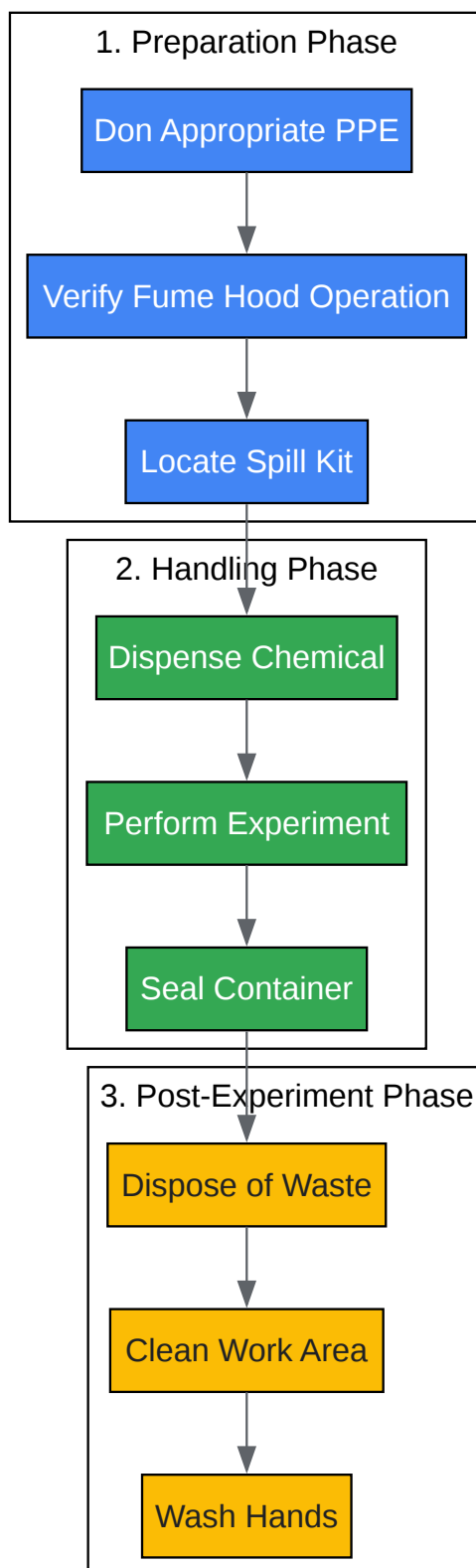
- Preparation:
 - Ensure all necessary PPE is worn correctly (safety goggles, lab coat, chemical-resistant gloves).[\[12\]](#)
 - Work in a properly functioning chemical fume hood.[\[12\]](#)
 - Have spill cleanup materials readily available.[\[12\]](#)
- Procedure:
 - Before opening, allow the container to reach room temperature if it was stored in a refrigerator.
 - Slowly open the container to release any pressure.
 - Use a clean, dry pipette or syringe to transfer the desired amount of liquid.
 - Avoid splashing.
 - Tightly reseal the container immediately after use.
- Cleanup:
 - Wipe down the work area with an appropriate solvent.
 - Dispose of any contaminated materials (e.g., pipette tips, wipes) in the designated hazardous waste container.
 - Wash hands thoroughly after handling.[\[13\]](#)

Protocol 2: Safe Disposal of Waste

- Waste Collection:

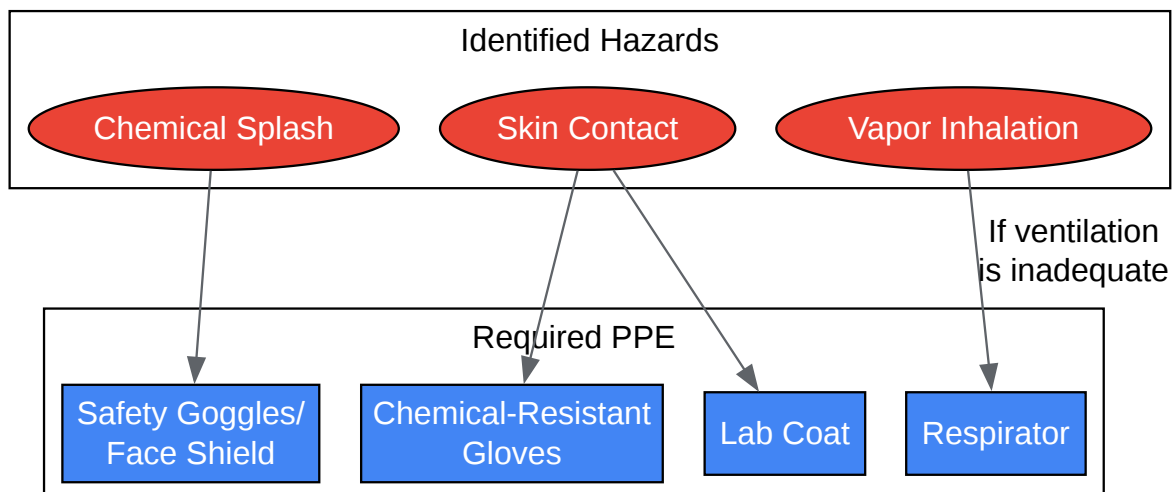
- Collect all waste containing **3-aminobutan-1-ol** in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix with incompatible waste streams.
- Disposal:
 - Dispose of the waste through your institution's environmental health and safety office.[\[2\]](#)[\[3\]](#)
 - Surplus and non-recyclable solutions should be offered to a licensed disposal company.[\[5\]](#)

Visualizations



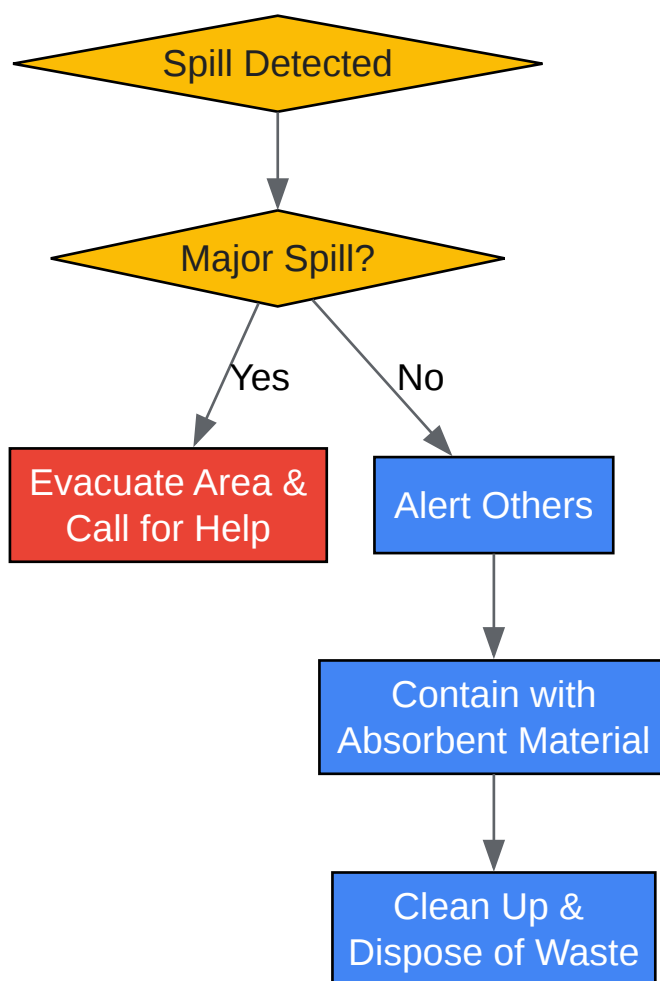
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Caption: General workflow for safely handling **3-aminobutan-1-ol**.



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Caption: PPE selection based on the hazards of **3-aminobutan-1-ol**.



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Caption: Decision-making flowchart for spill response.

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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. echemi.com [echemi.com]

- 4. 3-Aminobutan-1-ol | C₄H₁₁NO | CID 12202791 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. capotchem.com [capotchem.com]
- 6. (R)-3-aminobutan-1-ol | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 7. 3-Aminobutan-1-ol | 2867-59-6 | Benchchem [benchchem.com]
- 8. (3R)-3-Amino-1-butanol | C₄H₁₁NO | CID 9898801 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. sigmaaldrich.com [sigmaaldrich.com]
- 10. und-nd.safeschoolssds.com [und-nd.safeschoolssds.com]
- 11. nipponnyukazai.co.jp [nipponnyukazai.co.jp]
- 12. Safer Handling of Alcohol in the Laboratory | NSTA [nsta.org]
- 13. Safe working in laboratories [bath.ac.uk]
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